5-Methylheptan-3-ol: A Technical Guide to its Odor Profile

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Compound of Interest

Compound Name: *5-Methylheptan-3-ol-d18*

Cat. No.: *B1161442*

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Abstract

5-Methylheptan-3-ol, a branched-chain aliphatic alcohol, possesses a complex and multifaceted odor profile. This technical guide provides a comprehensive overview of its known sensory characteristics, outlines standardized experimental protocols for its olfactory analysis, and explores the potential underlying biochemical mechanisms of its perception. Due to the limited availability of specific experimental data for 5-methylheptan-3-ol in peer-reviewed literature, this document combines existing information on its general odor characteristics with detailed, adaptable methodologies for its sensory and instrumental analysis. This guide serves as a foundational resource for researchers engaged in the study of olfaction, flavor and fragrance chemistry, and the development of novel therapeutic agents targeting the olfactory system.

Odor Profile of 5-Methylheptan-3-ol

5-Methylheptan-3-ol (CAS No. 18720-65-5) is characterized by a nuanced aroma profile, with a combination of fruity, floral, and green notes, alongside other subtle undertones. While comprehensive sensory panel data is not extensively published, available information suggests a range of descriptors.

General Odor Descriptors

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A publicly available, though uncited, source provides a breakdown of the odor character of 5-methylheptan-3-ol, which is summarized in Table 1. It is important to note that without a detailed experimental protocol, the methodology used to derive these percentages (e.g., sensory panel size, scale used, and sample presentation) is unknown.

Table 1: General Odor Profile of 5-Methylheptan-3-ol[1]

Odor Descriptor	Percentage
Fruity	72.51%
Floral	63.82%
Oily	56.89%
Green	54.61%
Fermented	47.73%
Herbal	41.45%
Sweet	36.30%
Alcoholic	34.20%
Musty	33.18%
Ethereal	32.48%

Note: The percentages likely represent the frequency with which a descriptor was chosen by a sensory panel, but the specific methodology is not available.

Experimental Protocols for Olfactory Analysis

To generate robust and reproducible data on the odor profile of 5-methylheptan-3-ol, standardized experimental protocols are essential. The following sections detail methodologies for sensory panel analysis and Gas Chromatography-Olfactometry (GC-O), which can be adapted for the specific investigation of this compound.

Sensory Panel Analysis

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Sensory panel analysis provides qualitative and quantitative data on the perception of an odorant by a group of trained assessors.

2.1.1. Panelist Selection and Training

- Selection: Recruit a panel of 8-12 individuals who are non-smokers, free from allergies or respiratory conditions that could impair their sense of smell, and have good general health.
- Training: Train panelists to recognize and rate the intensity of a wide range of standard odor compounds representing different odor families (e.g., fruity, floral, green, woody, etc.). Panelists should be familiar with the use of a labeled magnitude scale or a visual analog scale for intensity ratings.

2.1.2. Sample Preparation and Presentation

- Purity: Utilize high-purity 5-methylheptan-3-ol (≥98%) to avoid interference from impurities.
- Dilution: Prepare a series of dilutions of 5-methylheptan-3-ol in an odorless solvent (e.g., mineral oil, propylene glycol, or diethyl phthalate). The concentration range should span from below the expected detection threshold to a clearly perceivable intensity.
- Presentation: Present samples in amber glass bottles with Teflon-lined caps or in specialized olfactometers. Samples should be coded with random three-digit numbers to prevent bias. A blank (solvent only) should be included in each sample set.

2.1.3. Evaluation Procedure

- Environment: Conduct sensory evaluations in a well-ventilated, odor-free room with controlled temperature and humidity.
- Methodology: Employ a standardized sensory evaluation method, such as a descriptive analysis. Panelists evaluate each sample and rate the intensity of various odor descriptors from a pre-defined list.
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA, Principal Component Analysis) to determine the significant odor descriptors and their intensities.

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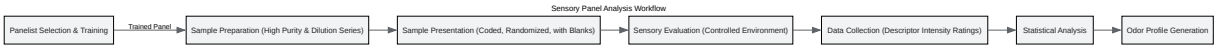
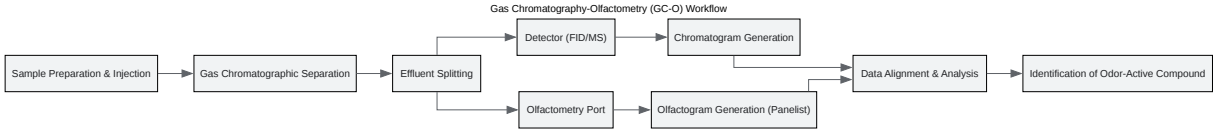
Workflow for Sensory Panel Analysis





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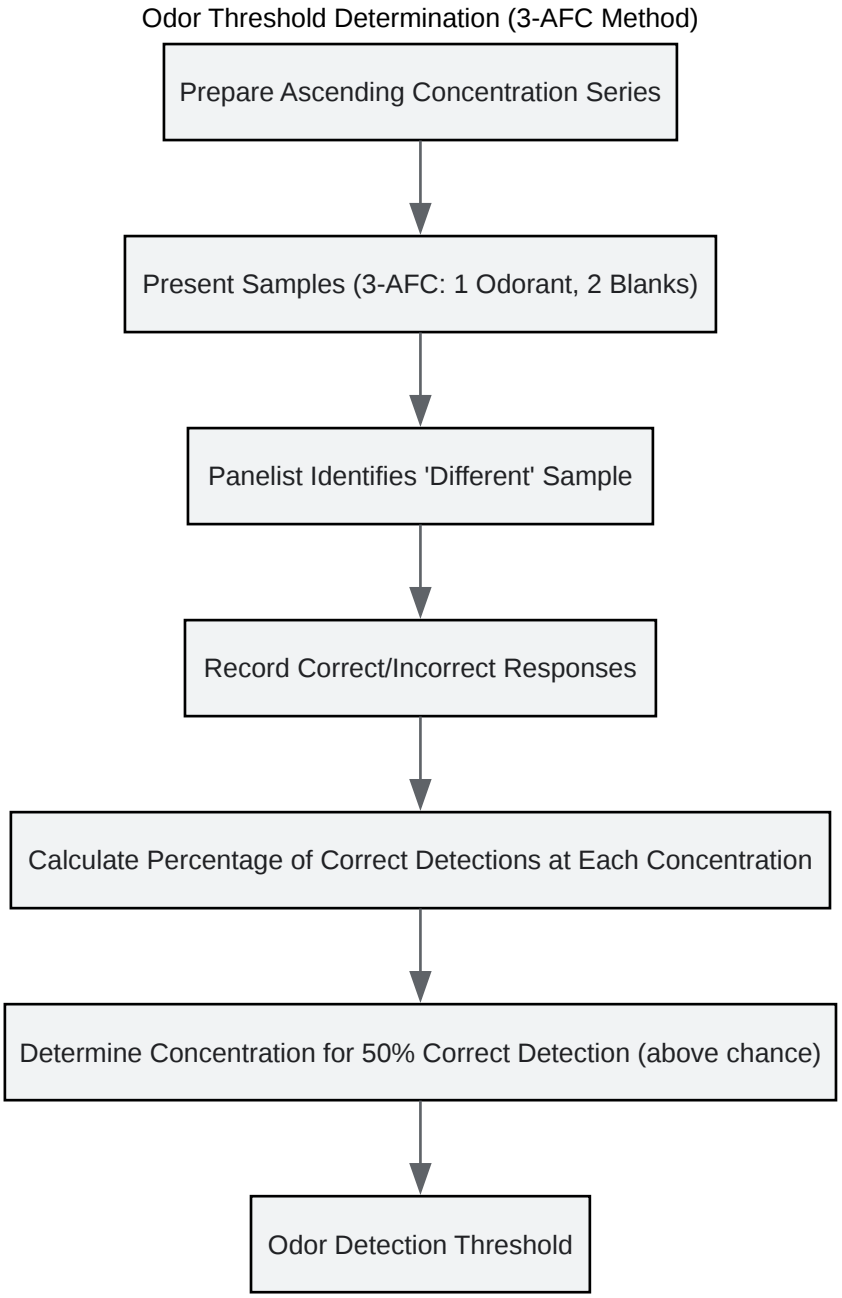

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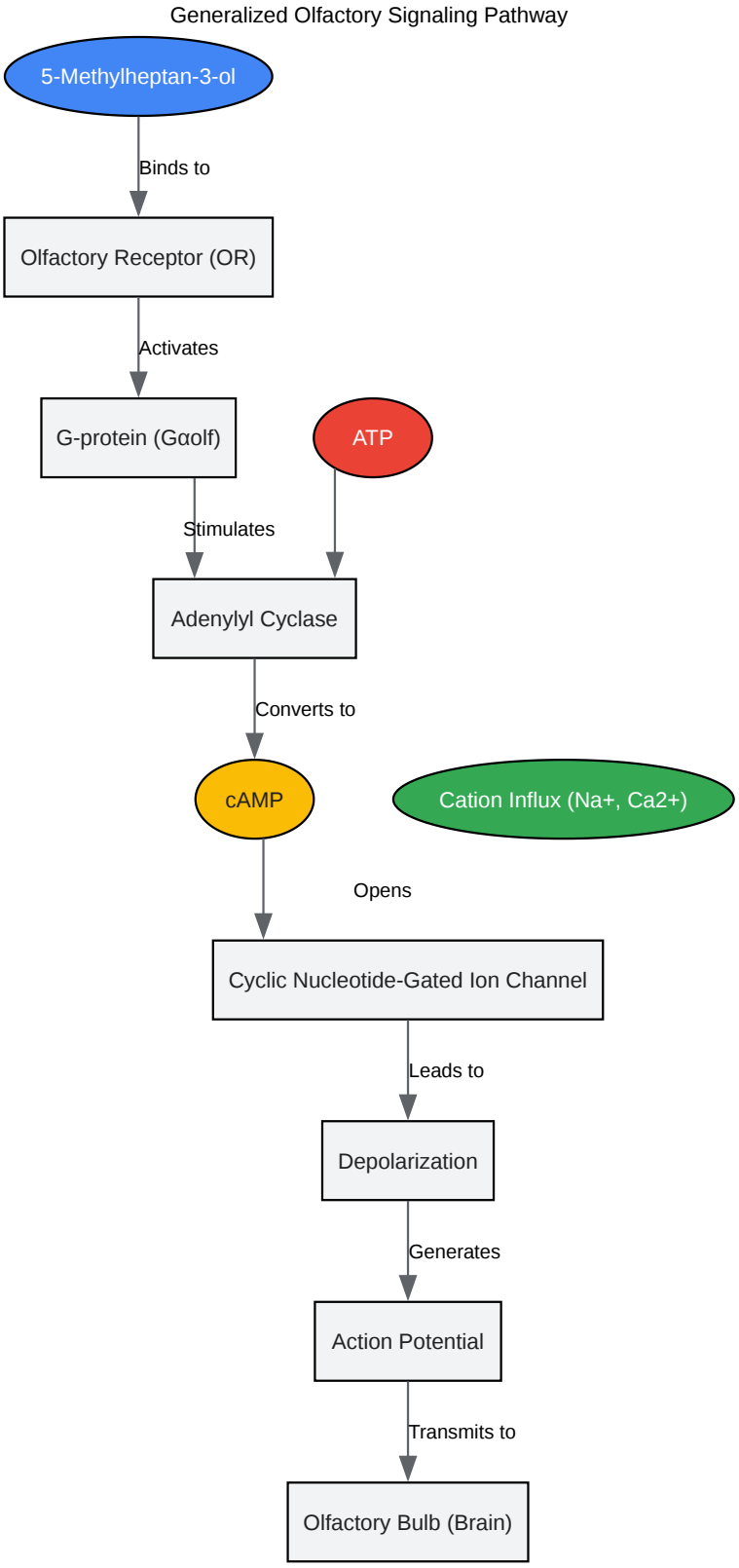

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- 1. scent.vn [scent.vn]
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